

An In-depth Technical Guide to the Safe Handling of Diphenylchloroborane

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Compound of Interest

Compound Name: *diphenylchloroborane*

Cat. No.: *B3051883*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety protocols required for the handling and use of **diphenylchloroborane** ($(C_6H_5)_2BCl$). Due to its hazardous nature, strict adherence to these protocols is essential to ensure the safety of laboratory personnel and the integrity of experimental work. This document outlines the material's properties, hazards, required personal protective equipment (PPE), safe handling and storage procedures, emergency response, and disposal guidelines.

Hazard Identification and Physicochemical Properties

Diphenylchloroborane is a reactive organoboron compound that presents several significant hazards. It is crucial to understand its properties to handle it safely.

Table 1: Physicochemical Properties of **Diphenylchloroborane**

Property	Value
CAS Number	3677-81-4
Molecular Formula	C ₁₂ H ₁₀ BCl
Molecular Weight	200.47 g/mol
Appearance	Colorless liquid
Melting Point	200 °C[1]
Boiling Point	119-120 °C @ 3 Torr[1]
Density	1.1037 g/cm ³ [1]

Principal Hazards:

- Corrosive: Causes severe skin burns and eye damage.[2]
- Water Reactive: Reacts violently with water, releasing toxic and flammable gases.[2] It is moisture-sensitive and should be handled under inert conditions.[2]
- Acute Toxicity: While specific LD50 and LC50 data for **diphenylchloroborane** are not readily available, related organoboron and chlorinated compounds exhibit significant toxicity. It is presumed to be harmful if swallowed, inhaled, or in contact with skin.
- Flammability: May be combustible, and its reaction with water can produce flammable hydrogen gas.

Exposure Controls and Personal Protective Equipment (PPE)

To mitigate the risks associated with **diphenylchloroborane**, stringent exposure controls and appropriate personal protective equipment are mandatory.

Engineering Controls:

- All manipulations of **diphenylchloroborane** must be conducted in a certified chemical fume hood with a sash height that provides adequate protection.
- A safety shower and eyewash station must be readily accessible in the immediate work area.
- Inert atmosphere techniques, such as the use of a glovebox or Schlenk line, are highly recommended to prevent contact with moisture and air.

Personal Protective Equipment (PPE):

A comprehensive PPE regimen is critical when handling this substance.

Table 2: Required Personal Protective Equipment

Body Part	Equipment	Specification
Eyes/Face	Safety Goggles & Face Shield	Chemical splash goggles are mandatory. A full-face shield must be worn over the goggles.
Skin	Flame-Resistant Lab Coat & Apron	A lab coat made of Nomex or a similar flame-resistant material is required. A chemically resistant apron should be worn over the lab coat.
Hands	Double Gloving	An inner layer of nitrile gloves and an outer layer of butyl rubber or neoprene gloves are recommended. Gloves must be inspected for any signs of degradation before and during use.
Respiratory	Respirator (if necessary)	If there is a risk of inhalation, a full-face respirator with an appropriate cartridge for organic vapors and acid gases should be used.

Safe Handling and Storage

Proper handling and storage procedures are paramount to preventing accidents and ensuring the stability of the reagent.

Handling:

- Before use, ensure all glassware is oven-dried and cooled under an inert atmosphere (e.g., nitrogen or argon).
- Use syringes and cannulation techniques for transferring the liquid reagent to prevent exposure to the atmosphere.

- Always work in a well-ventilated area, specifically within a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in the work area.
- After handling, wash hands thoroughly with soap and water.

Storage:

- Store in a tightly sealed, compatible container (e.g., borosilicate glass with a PTFE-lined cap).
- The storage area should be cool, dry, and well-ventilated, away from sources of ignition and moisture.
- Store away from incompatible materials such as water, alcohols, and oxidizing agents.
- The container should be clearly labeled with the chemical name, hazards, and date of receipt.

Table 3: Chemical Compatibility

Material	Compatibility	Notes
Borosilicate Glass	Excellent	Standard laboratory glassware is suitable for handling and storage.[3]
Stainless Steel (304, 316)	Good	May be susceptible to corrosion in the presence of acidic byproducts from hydrolysis.[4][5][6][7][8]
Polytetrafluoroethylene (PTFE)	Excellent	Highly resistant to reactive chemicals, making it ideal for septa, tubing, and coatings.[9][10][11][12][13]
Polypropylene, Polyethylene	Poor	Not recommended for prolonged contact due to potential for degradation.
Elastomers (e.g., Nitrile, Neoprene)	Fair to Poor	May swell or degrade upon contact. Use is limited to disposable gloves with frequent changes.

Experimental Protocol: Example of Use in a Suzuki-Miyaura Coupling Reaction

Diphenylchloroborane can be used as a precursor to generate other organoboron reagents for cross-coupling reactions. The following is a generalized protocol and should be adapted and optimized for specific substrates and conditions.

Objective: To synthesize a biaryl compound via a Suzuki-Miyaura coupling reaction using an in-situ generated boronic acid from **diphenylchloroborane**.

Materials:

- **Diphenylchloroborane**

- Aryl halide
- Palladium catalyst (e.g., Pd(PPh₃)₄)
- Base (e.g., aqueous sodium carbonate)
- Anhydrous solvent (e.g., toluene or dioxane)
- Quenching agent (e.g., water)
- Extraction solvent (e.g., ethyl acetate)
- Drying agent (e.g., anhydrous magnesium sulfate)

Procedure:

- Reaction Setup: Under an inert atmosphere (argon or nitrogen), assemble an oven-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a reflux condenser, and a rubber septum.
- Reagent Addition:
 - To the flask, add the aryl halide (1.0 eq), the palladium catalyst (0.02-0.05 eq), and the anhydrous solvent.
 - In a separate, dry flask under an inert atmosphere, carefully hydrolyze the **diphenylchloroborane** (1.1 eq) with a stoichiometric amount of water to generate diphenylborinic acid, which can act as the coupling partner. Alternatively, the **diphenylchloroborane** can be converted to other boronic acid derivatives.
 - Using a syringe, add the solution of the organoboron reagent to the reaction flask.
 - Finally, add the aqueous base (2.0 eq).
- Reaction: Heat the reaction mixture to the desired temperature (typically 80-100 °C) and stir vigorously for the required reaction time (monitored by TLC or GC/MS).
- Workup:

- Cool the reaction mixture to room temperature.
- Quench the reaction by slowly adding water.
- Transfer the mixture to a separatory funnel and extract the product with an organic solvent (e.g., ethyl acetate).
- Wash the combined organic layers with brine, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purification: Purify the crude product by column chromatography on silica gel or by recrystallization to obtain the desired biaryl compound.

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency involving **diphenylchloroborane**.

Spill Response:

First Aid Measures:

- Inhalation: Move the person to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.
- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Waste Disposal

All waste containing **diphenylchloroborane** must be treated as hazardous waste.

- Collect all waste materials, including contaminated absorbents and disposable PPE, in a designated, labeled, and sealed container.
- Do not mix with other waste streams.
- Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials.
- Arrange for disposal through your institution's environmental health and safety department in accordance with all local, state, and federal regulations.

By adhering to the safety protocols outlined in this guide, researchers can minimize the risks associated with the use of **diphenylchloroborane** and maintain a safe laboratory environment. Always consult the Safety Data Sheet (SDS) for the most up-to-date information before working with this or any other hazardous chemical.

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